

Safeguarding Your Research: A Comprehensive Guide to Handling Methyl 2-acetoxybenzoate

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Compound of Interest

Compound Name: Methyl 2-acetoxybenzoate

Cat. No.: B1217854

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For laboratory professionals engaged in pharmaceutical research and development, ensuring a safe and efficient workflow is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Methyl 2-acetoxybenzoate**, an anti-inflammatory aspirin prodrug.^{[1][2]} By adhering to these procedural steps, researchers can minimize risks and maintain a secure laboratory environment.

Essential Safety Information at a Glance

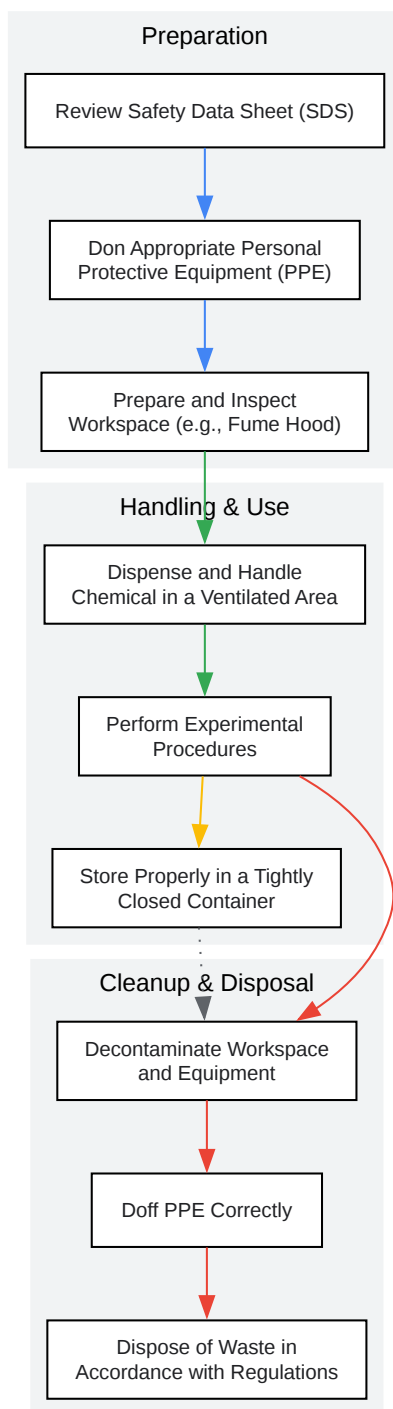
A clear understanding of the substance's properties is the foundation of safe handling. The following table summarizes key quantitative data for **Methyl 2-acetoxybenzoate**.

Property	Value	Source
CAS Number	580-02-9	^{[1][3]}
Molecular Formula	C ₁₀ H ₁₀ O ₄	^[3]
Molecular Weight	194.18 g/mol	^[3]
Appearance	Colorless to pale yellow liquid or colorless flake crystals	^[3]
Flash Point	121.4°C	^[1]
Solubility	Limited in water; Soluble in organic solvents like ethanol and ether	^[3]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Methyl 2-acetoxybenzoate** is crucial for laboratory safety. The following workflow outlines the necessary steps from receiving the chemical to its final disposal.

Workflow for Safe Handling of Methyl 2-acetoxybenzoate



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Safe handling workflow for **Methyl 2-acetoxybenzoate**.

Step-by-Step Handling Procedures

1. Pre-Handling Preparations:

- Review the Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **Methyl 2-acetoxybenzoate** to understand its hazards, including potential skin and eye irritation.[\[4\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE to minimize exposure. [\[5\]](#)[\[6\]](#) This includes:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn.[\[6\]](#)
 - Eye Protection: Safety goggles or a face shield are mandatory to prevent eye contact.[\[4\]](#) [\[7\]](#)
 - Lab Coat: A lab coat or gown should be worn to protect skin and clothing.[\[7\]](#)
- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of any vapors.[\[8\]](#)[\[9\]](#)

2. Handling and Experimental Use:

- Dispensing: When transferring the chemical, avoid creating splashes or aerosols. Use appropriate tools for transfer.
- Heating: If heating is required, be aware that esters can have high vapor pressure and may be flammable.[\[7\]](#) Use a water bath for gentle heating and avoid direct flames.[\[7\]](#)[\[10\]](#)
- Spill Management: In the event of a spill, immediately alert others in the vicinity. For small spills, absorb the material with an inert absorbent and place it in a sealed container for disposal.[\[8\]](#) For larger spills, evacuate the area and follow your institution's emergency procedures.

3. Post-Handling Procedures:

- Decontamination: Clean the work area and any equipment used with an appropriate solvent and then wash with soap and water.

- Hand Washing: Always wash your hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[5][8]

Disposal Plan

Proper disposal of **Methyl 2-acetoxybenzoate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Chemical Waste: Unused or waste **Methyl 2-acetoxybenzoate** should be collected in a designated, labeled, and sealed waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, absorbent pads, and disposable labware, should also be disposed of as chemical waste.

2. Disposal Method:

- Licensed Waste Disposal: All waste containing **Methyl 2-acetoxybenzoate** must be disposed of through a licensed hazardous waste disposal company.[11] Follow all local, state, and federal regulations for chemical waste disposal.[11]
- Container Disposal: Empty containers should be rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Once decontaminated, the container can be disposed of according to institutional guidelines. Never reuse empty chemical containers.[8]

By implementing these detailed operational and disposal plans, research professionals can confidently and safely handle **Methyl 2-acetoxybenzoate**, fostering a culture of safety and responsibility within the laboratory.

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